

Diphenylpyraline psychostimulant properties research

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Diphenylpyraline Hydrochloride

CAS No.: 132-18-3

Cat. No.: S526274

[Get Quote](#)

Quantitative Data Summary

The table below consolidates the core experimental findings on the psychostimulant effects of diphenylpyraline (DPP):

Experimental Measure	DPP Treatment	Cocaine Treatment (for comparison)	Key Finding
----------------------	---------------	------------------------------------	-------------

| **Dopamine Uptake (in vitro)** Apparent Km in mouse nucleus accumbens slices [1] [2] | 10 μ M: 3122 \pm 342 nM | 10 μ M: 4481 \pm 395 nM | DPP acts as a **competitive dopamine transporter inhibitor** [1]. | | **Extracellular Dopamine (in vivo)** Levels in mouse nucleus accumbens [1] [2] | 5 mg/kg (i.p.): ~200% increase | Comparable effects observed | DPP significantly elevates extracellular dopamine. | | **Locomotor Activity (in vivo)** Activation in mice [1] [2] | 5 & 10 mg/kg (i.p.): Induced activation | Comparable effects observed | DPP induces psychostimulant-associated behaviors. |

Another study using intraperitoneal injection in C57BL/6 mice confirmed that DPP at 5-10 mg/kg elevates extracellular dopamine and induces locomotor activation [3].

Experimental Protocols

Here are the detailed methodologies from the core research:

Fast-Scan Cyclic Voltammetry in Brain Slices

This protocol was used to measure the effect of DPP on dopamine dynamics in real-time in brain tissue [2].

- **Tissue Preparation:** C57BL/6 mice were sacrificed via decapitation. The brain was rapidly removed, and slices (400 μm thick) containing the nucleus accumbens were prepared.
- **Measurement:** The slices were placed in an artificial cerebrospinal fluid (aCSF) chamber. Dopamine was released electrically, and its concentration was monitored in real-time using a carbon-fiber microelectrode.
- **Drug Application:** DPP was dissolved in aCSF and applied to the slice at a final concentration of **10 μM** .
- **Data Analysis:** The apparent Michaelis-Menten constant (K_m) for dopamine uptake was calculated before and after drug application to assess uptake inhibition.

In Vivo Microdialysis for Dopamine Levels

This method measured the effect of DPP on extracellular dopamine levels in live, freely-moving animals [2].

- **Surgery:** A guide cannula was surgically implanted into the nucleus accumbens of mice.
- **Dialysis:** On the day of the experiment, a microdialysis probe was inserted through the guide cannula. The probe was perfused with a physiological solution, and dialysate samples were collected at regular intervals.
- **Drug Administration:** DPP was dissolved in saline and administered via **intraperitoneal injection at 5 mg/kg**.
- **Sample Analysis:** The collected dialysate samples were analyzed for dopamine content using high-performance liquid chromatography (HPLC) with electrochemical detection.

Locomotor Activity Assessment

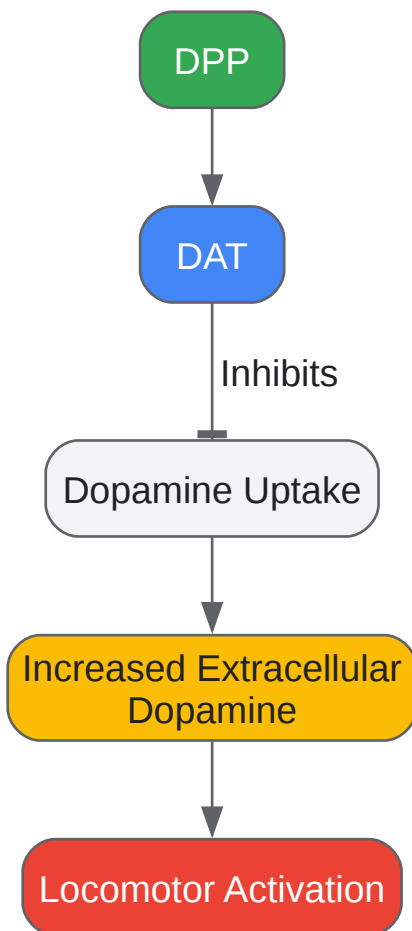
This behavioral test correlated the neurochemical changes with a psychostimulant effect [2].

- **Apparatus:** Mice were placed in automated activity monitoring chambers.
- **Testing:** After a habituation period, the mice received an **intraperitoneal injection of DPP at 5 or 10 mg/kg**.

- **Measurement:** Locomotor activity (e.g., distance traveled, horizontal movements) was recorded and quantified for a set period following the injection.

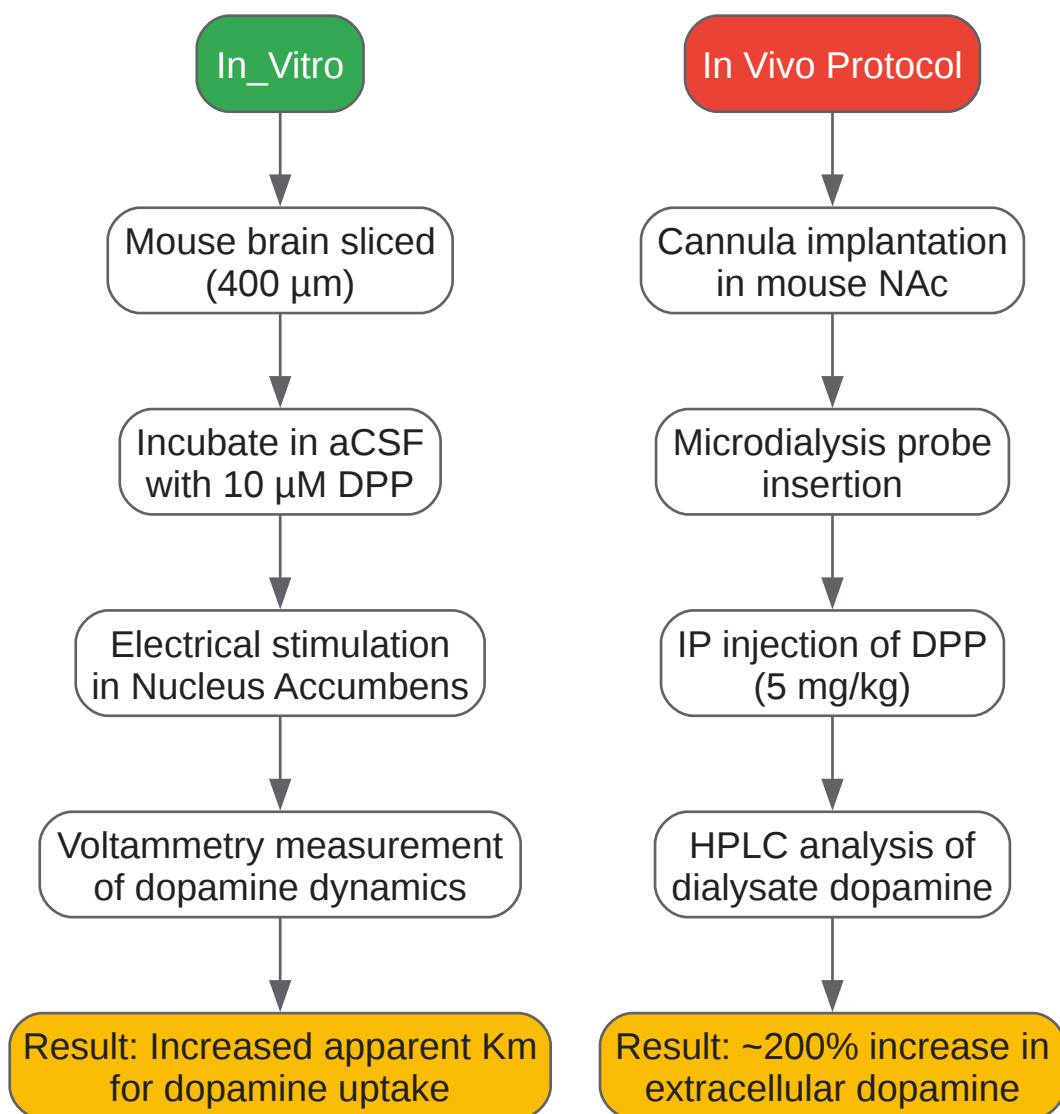
Mechanistic and Experimental Visualizations

The following diagrams, created with Graphviz, illustrate the proposed mechanism of DPP and the workflow of the key experiments.



[Click to download full resolution via product page](#)

Mechanism of DPP's psychostimulant effects via dopamine transporter inhibition.



[Click to download full resolution via product page](#)

Workflow of in vitro voltammetry and in vivo microdialysis experiments.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Diphenylpyraline, a histamine H1 receptor antagonist, has psychostimulant properties - PubMed [pubmed.ncbi.nlm.nih.gov]
2. Diphenylpyraline, a histamine H1 receptor antagonist, has psychostimulant properties - ScienceDirect [sciencedirect.com]
3. Diphenylpyraline | Histamine H1 Receptor Antagonist | MedChemExpress [medchemexpress.com]

To cite this document: Smolecule. [Diphenylpyraline psychostimulant properties research]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b526274#diphenylpyraline-psychostimulant-properties-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com